

mandipropamid dietary risk assessment in ginseng and squash

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Compound Focus: Mandipropamid

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Comparison of Mandipropamid in Ginseng and Squash

The table below summarizes the available quantitative data on **mandipropamid** residue dissipation and dietary risk assessment in ginseng and squash.

Aspect	Ginseng (Fresh Root)	Squash Fruit	Squash Leaf
Residue Range	<0.01 - 0.185 mg/kg [1] [2]	Information missing	Information missing
Half-life (T _{1/2})	13.8 - 28.0 days (in plant) [1] [2]	4.6 days [3]	8.1 days [3]
Dietary Risk (Risk Quotient)	"Far less than 100%" [1] [2]	Hazard Quotient: $\leq 3.14 \times 10^{-3}$ (for true consumers) [3]	Hazard Quotient: $\leq 3.91 \times 10^{-1}$ (for true consumers) [3]
Maximum Residue Limit (MRL) Status	No MRL established in China; study supports its creation [1] [2]	0.3 mg/kg (EU); Undetermined (Republic of Korea) [3]	Not established [3]

Key Comparative Analysis:

- **Persistence:** **Mandipropamid** degrades much more slowly in ginseng, with a half-life of up to 28 days, compared to 4.6-8.1 days in squash. This is likely due to ginseng's long growth cycle and root-based storage [1] [2].
- **Risk Assessment:** Both crops showed low dietary risk from **mandipropamid** residues when applied at recommended doses [1] [2] [3]. The risk quotient for ginseng was "far less than 100%" [1] [2], while for squash consumers, the hazard quotient was significantly less than 1 [3].
- **Regulatory Context:** The ginseng study aims to establish a missing MRL (proposed at 0.3 ppm) [1] [2], whereas MRLs for squash vary by region, with no limit set for squash leaves in the Republic of Korea [3].

Detailed Experimental Protocols

The reliability of the data is supported by robust and validated analytical methods.

1. Sample Preparation and Extraction Both studies used modified versions of the **QuEChERS** method for sample preparation [1] [3].

- **Ginseng Protocol:** Homogenized samples were extracted with acetonitrile and water. The extract was purified using dispersive Solid-Phase Extraction (d-SPE) with PSA and magnesium sulfate. For ginseng plant samples, graphitized carbon black (GCB) was added to remove pigments [1].
- **Squash Protocol:** Homogenized samples were extracted with acetonitrile using an EN-QuEChERS kit containing salts. The supernatant was then filtered for analysis without further purification [3].

2. Instrumental Analysis

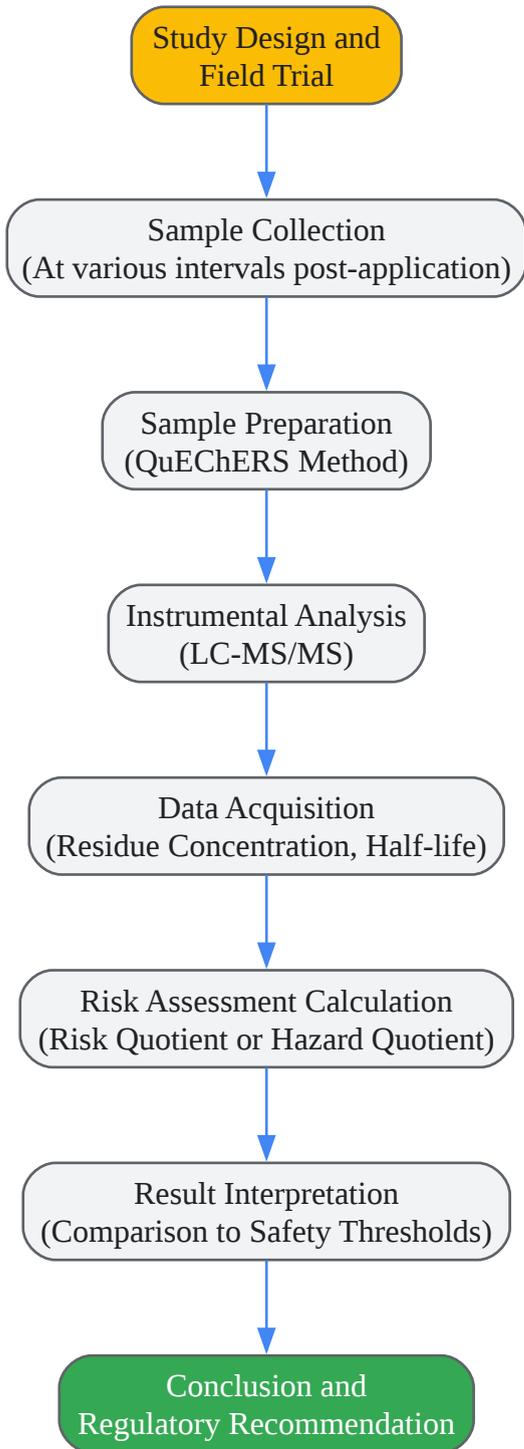
- **Ginseng Analysis:** Utilized **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)**. The method was validated with good linearity (0.002–0.5 mg/kg) and average recoveries of 87.4–101.6%, confirming high accuracy and precision [1] [2].
- **Squash Analysis:** Used **Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)**, a more advanced version of HPLC-MS/MS. The method was also validated, with recovery rates of 76.4–101.9% and relative standard deviations $\leq 4\%$ [3].

3. Field Trial and Risk Assessment Design

- **Ginseng Trials:** Field experiments were conducted for one year at five different locations in China. The dietary risk assessment (Risk Quotient, RQ) was calculated based on residual data and Chinese dietary patterns [1] [2].
- **Squash Trials:** The study was conducted under greenhouse conditions. The health risk was estimated by calculating the Hazard Quotient (HQ) for both "total surveyors" and "true consumers" to reflect different consumption levels [3].

Workflow for Dietary Risk Assessment

The following diagram illustrates the general workflow for conducting a dietary risk assessment for pesticides, as demonstrated in the provided studies.



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Key Insights for Researchers

- **Critical Factors in Study Design:** The significant difference in **mandipropamid**'s half-life between ginseng and squash highlights the profound impact of crop type (long-lived root vs. short-lived fruit/leaf) and growing environment (open field vs. greenhouse) on residue dissipation [1] [3].
- **Risk Assessment Nuances:** Both Risk Quotient (RQ) and Hazard Quotient (HQ) are used to express the same core concept. An RQ/HQ value **less than 1** (or **less than 100%**) indicates a negligible health risk [1] [2] [3]. The squash study further refined its assessment by calculating separate HQs for average and high consumers ("true consumers") [3].
- **Analytical Method Consistency:** Both studies employed highly sensitive and selective LC-MS/MS techniques, ensuring reliable and comparable residue data. The main methodological difference was the additional cleanup step (using GCB) required for the more complex ginseng matrix [1] [3].

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